

# 5-Methyl-2-pyridinesulfonamide chemical properties

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## Compound of Interest

Compound Name: 5-Methyl-2-pyridinesulfonamide

Cat. No.: B143914

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An In-Depth Technical Guide to **5-Methyl-2-pyridinesulfonamide**: Properties, Synthesis, and Applications

## Introduction

**5-Methyl-2-pyridinesulfonamide** is a heterocyclic organic compound that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and synthetic organic chemistry. Its structure, which combines a pyridine ring, a sulfonamide functional group, and a methyl substituent, makes it a versatile building block for the synthesis of more complex molecules. The sulfonamide moiety is a well-established pharmacophore found in a wide array of therapeutic agents, known for its ability to mimic a peptide bond and participate in hydrogen bonding with biological targets.<sup>[1][2]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **5-Methyl-2-pyridinesulfonamide**, tailored for researchers and professionals in drug development.

## Part 1: Core Physicochemical and Structural Properties

The unique chemical behavior of **5-Methyl-2-pyridinesulfonamide** is a direct result of its molecular architecture. The electron-withdrawing nature of the sulfonamide group and the aromaticity of the pyridine ring, modulated by the electron-donating methyl group, dictate its reactivity and physical characteristics.

## Structural and Chemical Identity

The molecule consists of a pyridine ring substituted at the 2-position with a sulfonamide group (-SO<sub>2</sub>NH<sub>2</sub>) and at the 5-position with a methyl group (-CH<sub>3</sub>).<sup>[1]</sup>

Caption: Chemical structure of **5-Methyl-2-pyridinesulfonamide**.

## Physicochemical Data Summary

The compound's properties make it a solid at room temperature with moderate solubility in polar organic solvents, attributable to the hydrogen bonding capacity of the sulfonamide group.<sup>[1]</sup>

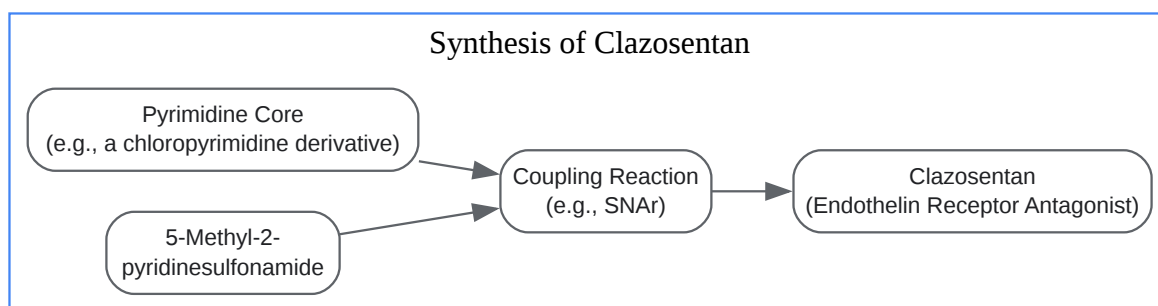
Property	Value	Source(s)
CAS Number	65938-77-4	<sup>[3]</sup> <sup>[4]</sup>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> S	<sup>[1]</sup> <sup>[3]</sup> <sup>[4]</sup>
Molecular Weight	172.20 g/mol	<sup>[4]</sup> <sup>[5]</sup>
Appearance	White solid / powder	<sup>[1]</sup>
Melting Point	127-132 °C	<sup>[5]</sup>
Topological Polar Surface Area (TPSA)	73.05 - 81.4 Å <sup>2</sup>	<sup>[3]</sup> <sup>[4]</sup>
LogP	0.037 - 0.1	<sup>[3]</sup> <sup>[4]</sup>
Hydrogen Bond Donors	1	<sup>[4]</sup>
Hydrogen Bond Acceptors	3 - 4	<sup>[4]</sup> <sup>[5]</sup>
Rotatable Bonds	1	<sup>[4]</sup>
SMILES	<chem>Cc1ccc(nc1)S(=O)(=O)N</chem>	<sup>[1]</sup> <sup>[3]</sup>
InChIKey	HXURYNQXMBRJLU-UHFFFAOYSA-N	<sup>[3]</sup>

## Part 2: Synthesis and Reactivity

While specific, detailed synthetic procedures for **5-Methyl-2-pyridinesulfonamide** are not extensively published in peer-reviewed literature, a plausible and efficient synthesis can be designed based on established organosulfur chemistry.

## Proposed Synthetic Pathway

A common route to arylsulfonamides involves the conversion of a corresponding thiol or sulfonyl chloride. A logical pathway for **5-Methyl-2-pyridinesulfonamide** would start from 2-amino-5-methylpyridine.



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